

Personal protective equipment for handling 1-Bromo-3-chloro-5-iodobenzene

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Compound of Interest

Compound Name: 1-Bromo-3-chloro-5-iodobenzene

Cat. No.: B084608

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Essential Safety and Handling Guide for 1-Bromo-3-chloro-5-iodobenzene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromo-3-chloro-5-iodobenzene** (CAS No. 13101-40-1). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

1-Bromo-3-chloro-5-iodobenzene is a hazardous substance that requires careful handling. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.^[1] Always consult the Safety Data Sheet (SDS) before use.

Summary of Hazards:

Hazard Statement	Description
H315	Causes skin irritation[1][2]
H319	Causes serious eye irritation[1][2]
H335	May cause respiratory irritation[1]
H302	Harmful if swallowed[3][4]
H332	Harmful if inhaled[3]

Required Personal Protective Equipment (PPE):

Proper PPE is the primary defense against exposure. The following equipment must be worn at all times when handling this chemical:

Protection Type	Required Equipment	Specification
Eye/Face Protection	Safety goggles with side-shields or a face shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[5]
Skin Protection	Chemical-resistant gloves (e.g., Nitrile) and a lab coat	Wear impervious and fire/flame resistant clothing.[5]
Respiratory Protection	Use in a well-ventilated area or with a fume hood	If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[5]
Foot Protection	Closed-toe shoes	---

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Operational Checks:

- Ensure a safety shower and eyewash station are readily accessible.
- Verify that the fume hood is functioning correctly.

- Confirm all necessary PPE is available and in good condition.
- Have appropriate spill containment materials on hand (e.g., inert absorbent material like sand or vermiculite).[\[6\]](#)

2. Handling Procedure:

- Work Area: Conduct all handling of **1-Bromo-3-chloro-5-iodobenzene** inside a certified chemical fume hood to avoid inhalation of dust or vapors.[\[1\]](#)
- Dispensing: Carefully weigh and dispense the chemical, avoiding the creation of dust.
- Personal Hygiene: Wash hands thoroughly after handling, even if gloves were worn.[\[1\]](#) Do not eat, drink, or smoke in the handling area.
- Clothing: Immediately remove any clothing that becomes contaminated.[\[1\]](#)

3. Post-Handling:

- Tightly close the container when not in use.[\[1\]](#)
- Clean the work area and any equipment used.
- Wash hands again before leaving the laboratory.

Storage and Disposal Plans

Storage:

- Store in a tightly-closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[6\]](#)
- Keep away from incompatible substances such as strong oxidizing agents.[\[6\]](#)
- Store in a locked cabinet or area.[\[1\]](#)

Disposal Plan:

- Waste Collection: Collect all waste material, including contaminated consumables, in a designated and properly labeled hazardous waste container.

- Disposal Route: Dispose of contents and the container to an approved waste disposal plant in accordance with local, state, and federal regulations.^[1] Do not allow the product to enter drains or waterways.^[1]
- Contaminated Clothing: Contaminated clothing should be taken off and washed before reuse.^[1]

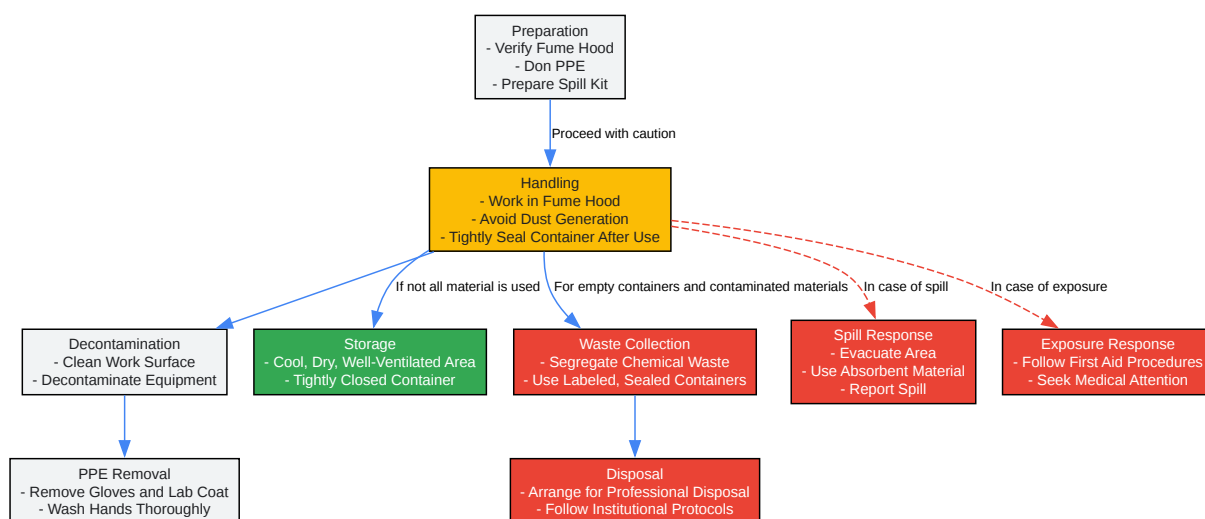
First Aid Measures

Immediate action is crucial in the event of exposure:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention. ^[1] ^[6]
Skin Contact	Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention. ^[1] ^[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention. ^[1] ^[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention. ^[1]

Always show the Safety Data Sheet to the attending physician.^[1]

Workflow for Handling and Disposal of 1-Bromo-3-chloro-5-iodobenzene



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Caption: Workflow for the safe handling, storage, and disposal of **1-Bromo-3-chloro-5-iodobenzene**.

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